

Proper Disposal of tert-Butylchlorodiphenylsilane: A Comprehensive Guide

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Compound of Interest

Compound Name: *tert-Butylchlorodiphenylsilane*

Cat. No.: *B126151*

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **tert-Butylchlorodiphenylsilane** (TBDPSCI), a common silylating agent in organic synthesis. Adherence to these procedures is critical to ensure personnel safety and environmental compliance.

Immediate Safety and Hazard Information

tert-Butylchlorodiphenylsilane is classified as a hazardous chemical that poses significant risks upon improper handling. It is a corrosive material that can cause severe skin burns and eye damage, and may also lead to respiratory irritation.^[1] A critical hazard is its violent reaction with water or moist air, which liberates toxic hydrogen chloride gas.^{[1][2][3]}

Quantitative Data Summary

The following table summarizes key quantitative safety and physical property data for **tert-Butylchlorodiphenylsilane**.

Parameter	Value	Source
CAS Number	58479-61-1	[1][2][4][5][6][7][8]
Molecular Formula	C ₁₆ H ₁₉ ClSi	[2][6][7][8]
Molecular Weight	274.86 g/mol	[2][6][7][9]
Hazard Class	8 (Corrosive)	[1][10]
Packing Group	II	[1][10]
UN Number	UN2987	[1]
Flash Point	>110 °C (>230 °F)	[4][9]
Density	1.057 g/mL at 25 °C	[4][9][10][11]
Boiling Point	90 °C at 0.01 mmHg	[4][9][10][11]
NFPA Rating	H: 3, F: 1, R: 1	[2]
HMIS Rating	H: 3, F: 1, P: 1	[2]

Experimental Protocols: Disposal Procedure

The proper disposal of **tert-Butylchlorodiphenylsilane** must be handled by a licensed professional waste disposal service.[2] The following steps provide a general guideline for laboratory personnel in preparation for disposal. Always consult your institution's specific safety protocols and local regulations.

Step 1: Personal Protective Equipment (PPE) Before handling the chemical, ensure you are wearing appropriate PPE:

- Gloves: Chemical-resistant gloves (e.g., nitrile rubber).
- Eye Protection: Safety goggles and a face shield.[1]
- Clothing: A lab coat and closed-toe shoes. For larger quantities or spills, disposable coveralls may be necessary.[2]

- Respiratory Protection: Use only in a chemical fume hood.[1][2] If a fume hood is not available, a self-contained breathing apparatus may be required.[2]

Step 2: Waste Collection

- Container: Use a designated, properly labeled, and sealable waste container. The container must be dry and compatible with corrosive materials.[12]
- Inert Atmosphere: If possible, store the waste container under an inert atmosphere (e.g., nitrogen or argon) to prevent reaction with moisture.[1][2]
- Labeling: Clearly label the waste container as "Hazardous Waste: **tert-Butylchlorodiphenylsilane**" and include the relevant hazard symbols (corrosive).

Step 3: Storage Pending Disposal

- Store the sealed waste container in a cool, dry, and well-ventilated area designated for corrosive and hazardous materials.[1][2]
- Keep the container away from water, moisture, and incompatible materials such as strong oxidizing agents.[1]

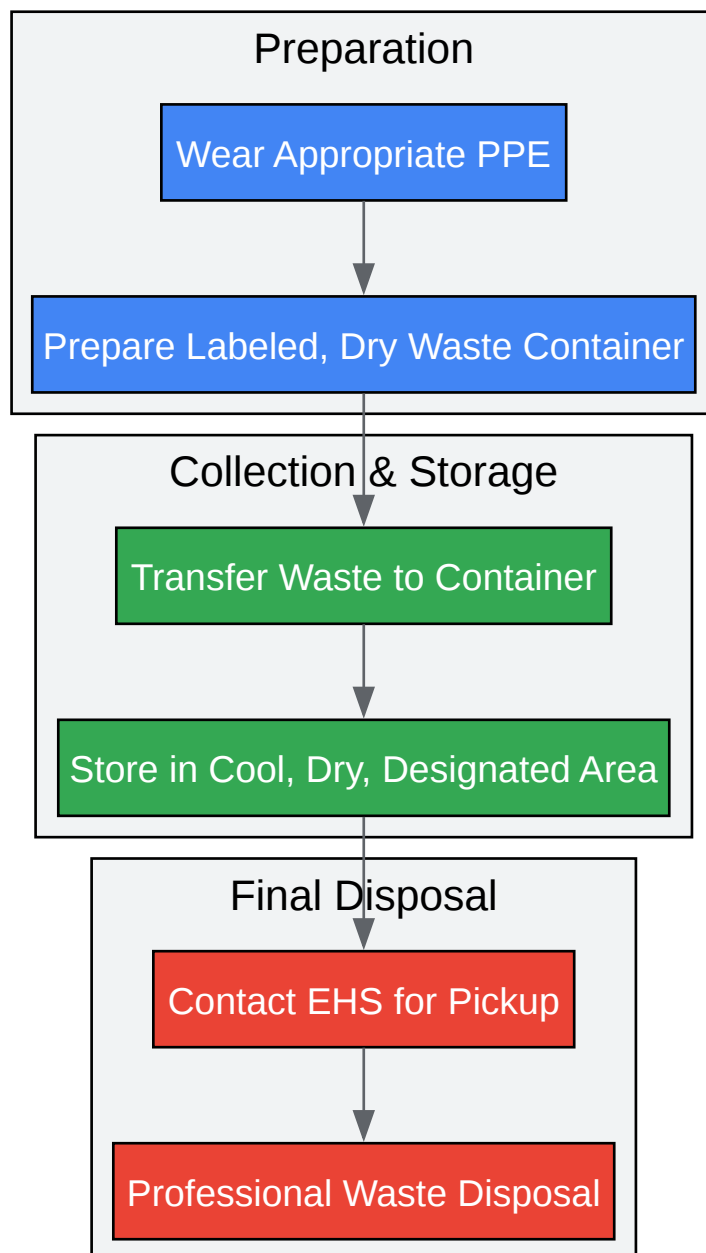
Step 4: Professional Disposal

- Contact your institution's Environmental Health and Safety (EHS) office to arrange for pickup and disposal by a licensed professional waste disposal service.[2]
- Provide the EHS office with a complete and accurate description of the waste. Chemical waste generators are responsible for correctly classifying the hazardous waste according to local, regional, and national regulations.[1]

Spill Response: In the event of a spill, dike and contain the spill with an inert absorbent material such as sand, vermiculite, or diatomite.[2] Do not use water. Transfer the absorbed material to a sealed container for disposal. Ventilate the area and wash the spill site after material pickup is complete.[2]

Disposal Workflow Diagram

tert-Butylchlorodiphenylsilane Disposal Workflow



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Caption: Disposal workflow for **tert-Butylchlorodiphenylsilane**.

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References

- 1. fishersci.com [fishersci.com]
- 2. pfaltzandbauer.com [pfaltzandbauer.com]
- 3. Page loading... [guidechem.com]
- 4. tert-Butyl(chloro)diphenylsilane 98 58479-61-1 [sigmaaldrich.com]
- 5. tert-Butyldiphenylchlorosilane | 58479-61-1 | TCI EUROPE N.V. [tcichemicals.com]
- 6. scbt.com [scbt.com]
- 7. tert-Butyldiphenylchlorosilane | C₁₆H₁₉ClSi | CID 94078 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. 187502500 [thermofisher.com]
- 9. tert-Butyl(chloro)diphenylsilane for GC derivatization, LiChropur , = 98.0 GC 58479-61-1 [sigmaaldrich.com]
- 10. bloomtechz.com [bloomtechz.com]
- 11. tert-Butylchlorodiphenylsilane | 58479-61-1 [chemicalbook.com]
- 12. tert-Butyldiphenylchlorosilane | 58479-61-1 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
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